

A Comprehensive Guide to the Safe Disposal of 2-Cyclohexylideneacetic Acid

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Compound of Interest

Compound Name: 2-Cyclohexylideneacetic acid

Cat. No.: B074993

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Core Principles of Chemical Waste Management

The disposal of any chemical waste, including **2-Cyclohexylideneacetic acid**, is governed by a hierarchy of controls designed to protect laboratory personnel and the environment. The foundational principle is that hazardous chemical waste must never be disposed of down the drain or in regular trash.^[1] All chemical waste is regulated at a federal level by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).

This guide is predicated on the understanding that all waste generated will be managed by a licensed hazardous waste contractor. The procedures outlined below are for the safe collection, segregation, and temporary storage of **2-Cyclohexylideneacetic acid** waste pending pickup by environmental health and safety (EHS) professionals or a certified disposal company.

Hazard Profile of 2-Cyclohexylideneacetic Acid

While a comprehensive Safety Data Sheet (SDS) for **2-Cyclohexylideneacetic acid** is not readily available in public domains, information from chemical suppliers and databases indicates the following hazards:

- Skin Irritation (H315): Causes skin irritation.

- Serious Eye Irritation (H319): Causes serious eye irritation.
- Respiratory Irritation (H335): May cause respiratory irritation.

A closely related compound, Cyclohexylidenecyanoacetic acid, is also classified as harmful if swallowed (H302).^[2] Given these known and potential hazards, it is imperative to handle **2-Cyclohexylideneacetic acid** with appropriate personal protective equipment and within a controlled environment.

Key Physical and Chemical Properties

Property	Value	Source
CAS Number	1552-91-6	[3]
Molecular Formula	C ₈ H ₁₂ O ₂	[3]
Molecular Weight	140.18 g/mol	[3]
Appearance	White to Off-White Solid	[3]
Storage	2-8°C Refrigerator	[3]

Immediate Safety and Personal Protective Equipment (PPE)

Before handling **2-Cyclohexylideneacetic acid** for any purpose, including disposal, the following minimum PPE must be worn:

- Eye Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary for larger quantities or when there is a risk of splashing.
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene. Always inspect gloves for tears or punctures before use.
- Body Protection: A lab coat is mandatory. For tasks with a higher risk of exposure, a chemical-resistant apron or coveralls should be worn.^[4]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust or vapors.[\[5\]](#) If a fume hood is not available or if exposure limits are likely to be exceeded, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Step-by-Step Disposal Protocol

This protocol details the systematic procedure for the safe collection and storage of **2-Cyclohexylideneacetic acid** waste.

Step 1: Waste Segregation

Proper segregation is the cornerstone of safe chemical waste management. Never mix incompatible wastes.[\[1\]](#)

- Solid Waste: Collect solid **2-Cyclohexylideneacetic acid**, contaminated personal protective equipment (e.g., gloves, weighing paper), and any absorbent materials used for spills in a designated solid waste container.
- Liquid Waste: If **2-Cyclohexylideneacetic acid** has been dissolved in a solvent, collect this solution in a separate liquid waste container. Do not mix with other solvent waste streams unless you have confirmed compatibility.
- Incompatible Materials: As a carboxylic acid, **2-Cyclohexylideneacetic acid** is incompatible with bases, oxidizing agents, and reducing agents. Keep it segregated from these chemical classes.

Step 2: Waste Container Selection and Labeling

The integrity of your waste containment is critical to preventing leaks and ensuring safe handling.

- Container Material: Use a container that is compatible with acidic waste. High-density polyethylene (HDPE) or glass containers are generally suitable.[\[6\]](#) For acidic waste, plastic is often preferred to avoid any potential reaction with metal ions that might be present in some glass formulations.

- Labeling: All waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Cyclohexylideneacetic acid**" (no abbreviations)
 - The approximate concentration and quantity of the waste
 - The date the waste was first added to the container
 - The relevant hazard warnings (e.g., "Corrosive," "Irritant")

Step 3: Accumulation in a Satellite Accumulation Area (SAA)

Designate a specific area within the laboratory for the temporary storage of hazardous waste. This is known as a Satellite Accumulation Area (SAA).^[7]

- Location: The SAA should be at or near the point of waste generation and under the control of the laboratory personnel.^[7]
- Secondary Containment: Place all liquid waste containers in a secondary containment bin or tray that can hold the entire volume of the largest container.
- Container Closure: Keep waste containers securely closed at all times, except when adding waste.^[1]

Step 4: Arranging for Disposal

Once a waste container is full or has been in the SAA for an extended period (check your institution's specific guidelines, but generally no longer than one year for partially filled containers), arrange for its removal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[7]

Emergency Procedures

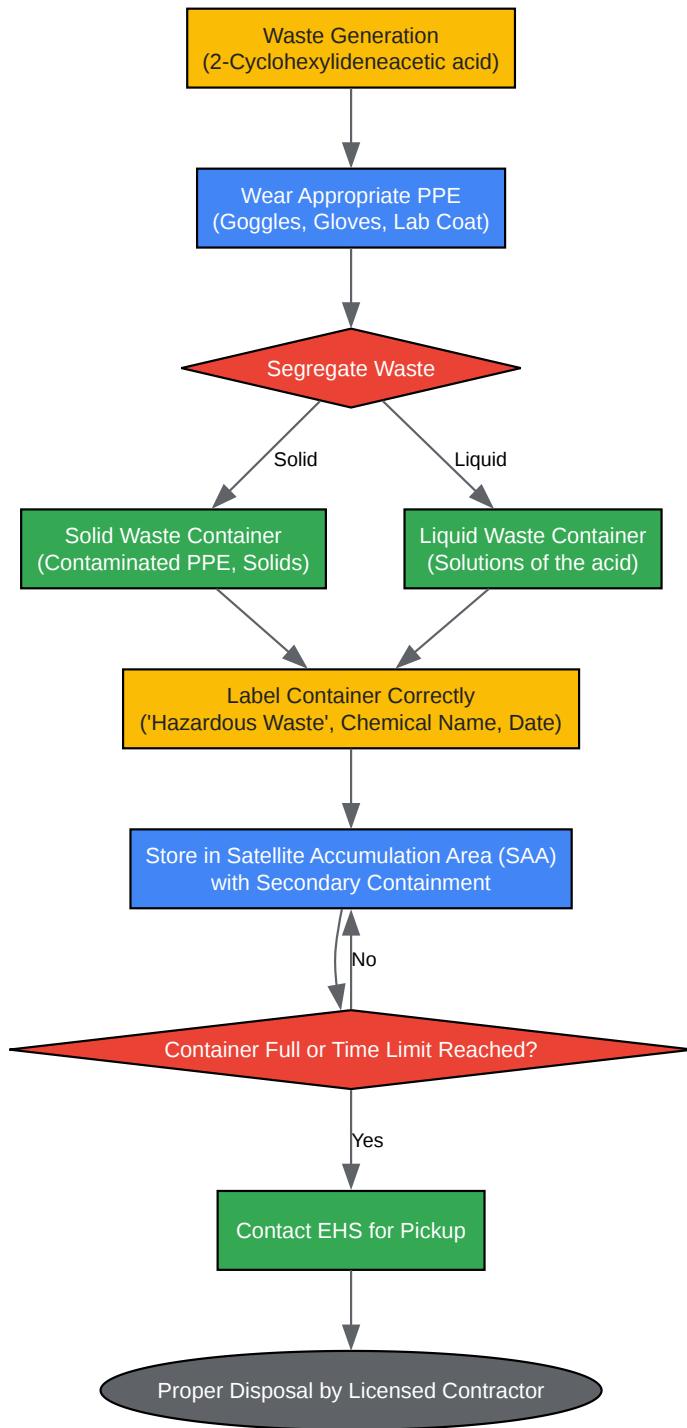
In the event of a spill or exposure, immediate and appropriate action is crucial.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[8]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[2]
- Spill Cleanup: For small spills of solid material, carefully sweep it up, avoiding dust generation, and place it in the designated solid waste container. For liquid spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill, then collect the absorbed material into a suitable waste container. For large spills, evacuate the area and contact your institution's EHS department.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **2-Cyclohexylideneacetic acid** waste.

Disposal Workflow for 2-Cyclohexylideneacetic Acid

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